

Inactin® (Thiobutabarbital): A Technical Guide for Veterinary Research

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Compound of Interest

Compound Name: Thiobutabarbital

Cat. No.: B3421131

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Inactin®, the brand name for Thiobutabarbital, is a short-acting thiobarbiturate derivative that functions as a long-lasting anesthetic agent in veterinary research.^[1] Developed in the 1950s, it possesses sedative, hypnotic, and anticonvulsant properties. Its primary application is in non-survival surgical and physiological studies in rodents, particularly rats. A key advantage of Inactin® for research is its minimal impact on cardiovascular tone and renal output compared to other injectable anesthetics, making it a preferred choice for studies where maintaining stable physiological parameters is critical.

Pharmacology and Mechanism of Action

Like other barbiturates, **Thiobutabarbital**'s primary mechanism of action is the potentiation of the inhibitory neurotransmitter γ -aminobutyric acid (GABA) at the GABA-A receptor. This action enhances the influx of chloride ions into neurons, leading to hyperpolarization of the cell membrane and subsequent depression of the central nervous system (CNS), ranging from mild sedation to general anesthesia.

Data Presentation

Chemical and Physical Properties

Property	Value
Chemical Name	5-sec-Butyl-5-ethyl-2-thiobarbituric acid sodium salt
Synonyms	Inactin, Brevinarcon, Thiobutabarbital sodium salt hydrate
CAS Number	947-08-0
Molecular Formula	$C_{10}H_{15}N_2NaO_2S \cdot xH_2O$
Molecular Weight	250.29 g/mol (anhydrous basis)
Form	Solid, powder
Color	Light yellow
Solubility	Soluble in water. It is not recommended to store solutions for more than 8 hours at 4°C.

Anesthetic Properties and Dosage Guidelines for Rodents

Species	Dosage Range (Intraperitoneal)	Duration of Action	Key Considerations
Rat (Male)	100-160 mg/kg	4-6 hours	Consistent and long-lasting surgical plane of anesthesia. Often does not require redosing for non-survival studies. [1]
Rat (Female)	Not consistently effective	-	Females may not respond reliably to Thiobutabarbital. Alternative anesthetics like isoflurane or ketamine cocktails are often recommended. [1]
Mouse	Not consistently effective	-	Mice do not respond consistently to Thiobutabarbital; therefore, it is often not considered a primary option for this species. [1]

Comparative Effects on Cardiovascular Parameters in Rats

Anesthetic Agent	Effect on Blood Pressure	Effect on Heart Rate	Primary Mechanism of Cardiovascular Effect
Inactin® (Thiobutabarbital)	Minimal effect	Minimal effect	Less depression of cardiovascular tone compared to other agents.
Isoflurane	Decrease	Increase (compensatory)	Primarily decreases systemic vascular resistance.[2]
Pentobarbital	Can cause hypotension	Variable, can be high	Myocardial depression.[3][4]
Ketamine/Xylazine	Can cause initial hypertension, then hypotension	Can cause bradycardia (xylazine effect)	Complex effects on sympathetic tone.
Urethane	Minimal effect	Minimal effect	Stable cardiovascular parameters, but has safety concerns for personnel.[2]

Experimental Protocols

General Anesthesia Induction Protocol for Rats (Intraperitoneal)

1. Solution Preparation:

- Prepare a stock solution of Inactin® by dissolving it in sterile 0.9% saline or distilled water to a concentration of 100 mg/mL (0.1 g/mL).
- The solution should be freshly prepared for each experiment, as storage for more than 8 hours is not recommended.

- Warm the solution to body temperature before administration to reduce the risk of hypothermia.[5]

2. Administration:

- Weigh the rat accurately to determine the correct dose (100-160 mg/kg).
- Restrain the rat securely, tilting it into a head-down position.
- Identify the injection site in the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.[6]
- Insert a 23-25 gauge needle at a 30-40° angle and aspirate to ensure the needle has not entered a blood vessel or organ.
- Inject the solution smoothly.

3. Monitoring:

- Continuously monitor the depth of anesthesia by checking for the absence of the pedal withdrawal reflex (toe pinch).
- Monitor respiratory rate (normal under anesthesia: 70-110 breaths/min) and mucous membrane color.[7]
- Provide thermal support (e.g., a heating pad) to prevent hypothermia, as rodents have a high surface area to body mass ratio.[8]
- Apply ophthalmic ointment to the eyes to prevent corneal drying.[8]

Specific Application: Anesthesia for Cisplatin-Induced Neuropathy Studies in Mice

While Inactin® is not consistently effective in mice, some studies have utilized it. For establishing a cisplatin-induced neuropathy model where an injectable anesthetic is desired, the following general procedure, adapted from established cisplatin protocols, can be considered, though alternatives like a ketamine/xylazine cocktail are more common.

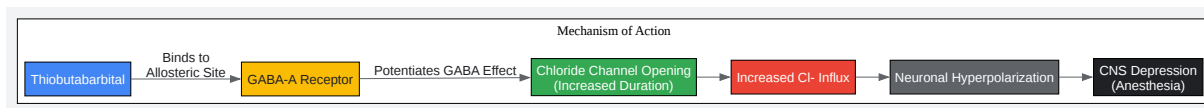
1. Cisplatin Administration Protocol:

- A common protocol involves intraperitoneal (i.p.) injections of cisplatin at a dose of 2.3 mg/kg daily for 5 days, followed by a 5-day rest period, repeated for two cycles.[9]

2. Anesthesia for Procedural Assessments (e.g., behavioral testing):

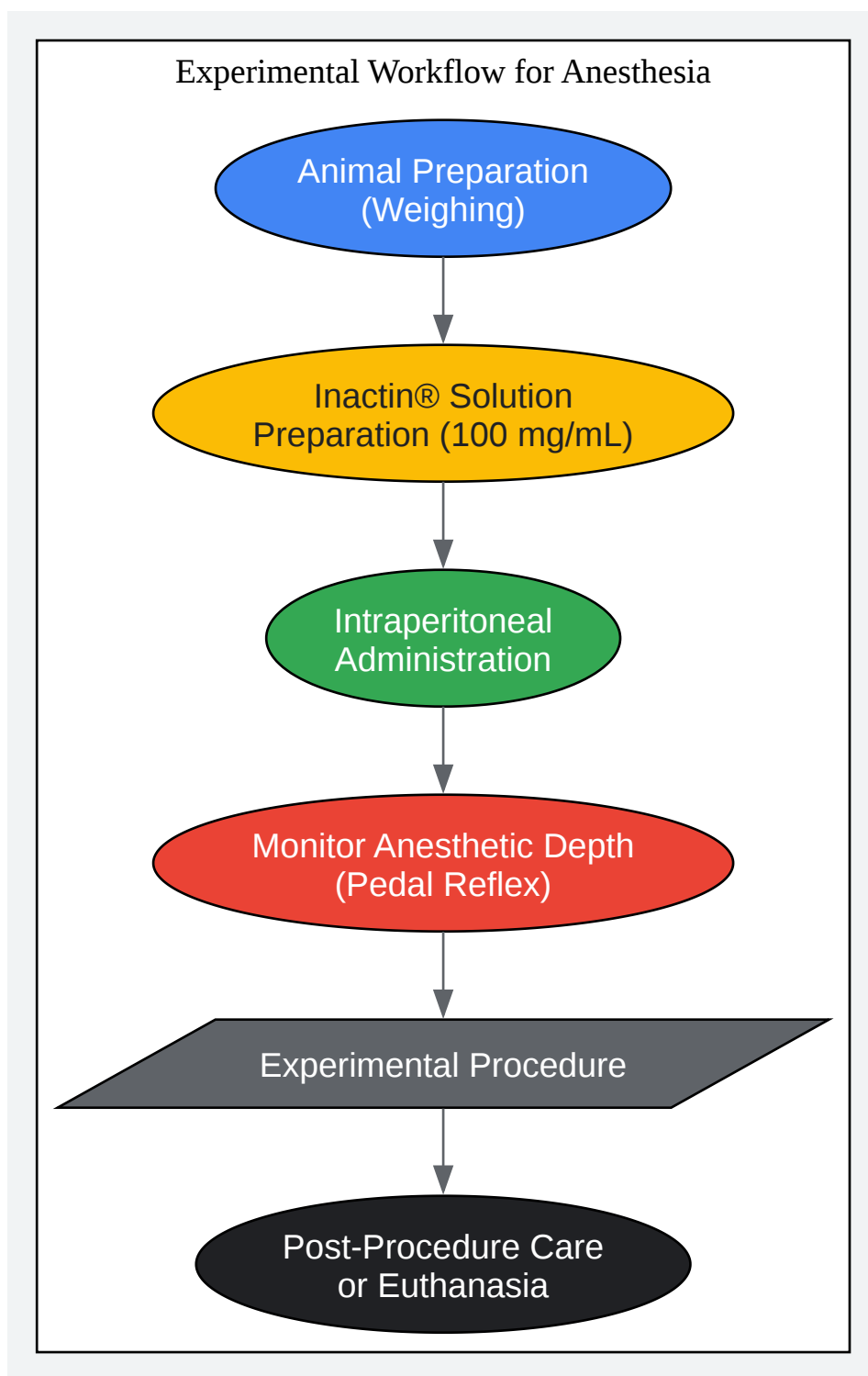
- If a short-acting anesthetic is required for procedures on anesthetized animals within the study, a low-dose ketamine/xylazine combination is often preferred in mice.
- Should Inactin® be trialed, careful dose-finding studies would be necessary, starting at the lower end of the rodent dosage range and monitoring for anesthetic depth and side effects.

Mandatory Visualizations



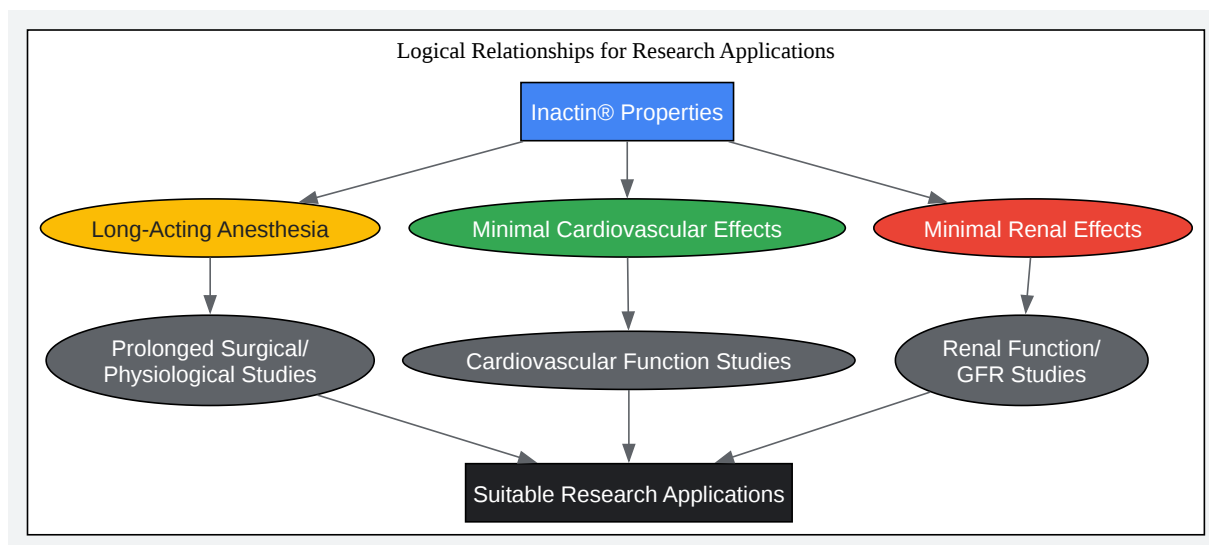
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Caption: **Thiobutabarbital's** mechanism of action on the GABA-A receptor.



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Caption: A typical experimental workflow for using Inactin® anesthesia.



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